

Application Notes and Protocols: Linking DTPA Anhydride to Oligonucleotides for Imaging

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Compound of Interest

Compound Name: DTPA anhydride

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Introduction

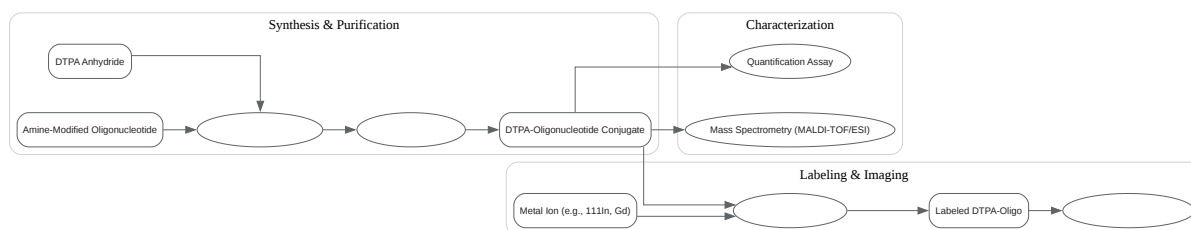
The covalent attachment of bifunctional chelating agents to oligonucleotides is a cornerstone for the development of targeted imaging probes. Diethylenetriaminepentaacetic acid (DTPA) is a widely utilized chelating agent capable of forming highly stable complexes with various metal ions. Its anhydride form, cyclic **DTPA anhydride** (cDTPAA), provides a reactive functional group for efficient conjugation to amine-modified oligonucleotides. The resulting DTPA-oligonucleotide conjugates can be chelated with paramagnetic or radioactive metal ions, enabling their use as contrast agents for Magnetic Resonance Imaging (MRI) or as radiotracers for Single Photon Emission Computed Tomography (SPECT) imaging, respectively.

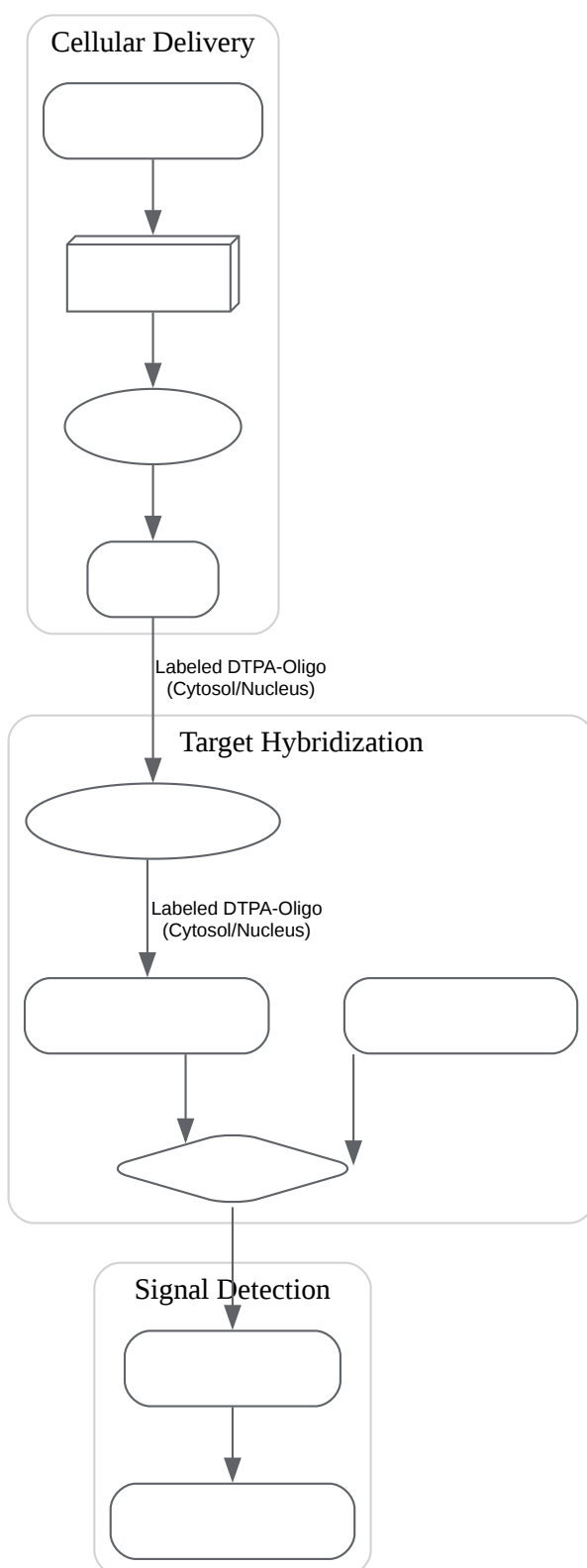
These imaging modalities, empowered by sequence-specific oligonucleotides, allow for the non-invasive visualization and quantification of target mRNA, microRNA, or other nucleic acid sequences in vitro and in vivo. This technology holds immense promise for disease diagnosis, monitoring therapeutic response, and accelerating drug development.

This document provides detailed protocols for the synthesis, purification, and characterization of DTPA-oligonucleotide conjugates, as well as their subsequent labeling with metal ions for imaging applications.

Key Experimental Workflows

A general overview of the process for preparing and utilizing DTPA-oligonucleotide conjugates for imaging is presented below.





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- To cite this document: BenchChem. [Application Notes and Protocols: Linking DTPA Anhydride to Oligonucleotides for Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195657#linking-dtpa-anhydride-to-oligonucleotides-for-imaging]

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